

# An In-depth Technical Guide to the Natural Sources and Analogues of Pyrethrins

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Compound of Interest		
Compound Name:	Cyperin	
Cat. No.:	B1199190	Get Quote

A Note on "Cyperin": The term "Cyperin" is often a trade name for insecticidal products containing the active ingredient cypermethrin. Cypermethrin is a synthetic pyrethroid, a manmade analogue of the naturally occurring insecticides known as pyrethrins. This guide will focus on the natural sources of pyrethrins and their synthetic analogues, like cypermethrin, to provide a comprehensive understanding for researchers, scientists, and drug development professionals.

### **Natural Sources of Pyrethrins**

The primary natural sources of pyrethrins are the flowers of certain species of Chrysanthemum. [1] The most commercially significant species is the Dalmatian chrysanthemum, Chrysanthemum cinerariifolium (also known as Tanacetum cinerariifolium).[2] A lesser source is the Persian chrysanthemum, Chrysanthemum coccineum.[3]

Pyrethrins are a class of six structurally related esters: pyrethrin I, cinerin I, jasmolin I (collectively known as pyrethrins I), and pyrethrin II, cinerin II, and jasmolin II (collectively known as pyrethrins II).[3][4] These compounds are biosynthesized in the plant and are concentrated in the flower heads, specifically in the seed cases (achenes).

The concentration of pyrethrins in the dried flowers can vary depending on the cultivar, growing conditions, and harvesting time, but it typically ranges from 0.36% to 1.3% by weight.

Generally, the total pyrethrin content is composed of approximately 73% pyrethrins I and II, 19% cinerins I and II, and 8% jasmolins I and II.





Data Presentation: Pyrethrin Content in Chrysanthemum

cinerariifolium

Compound	Class	Typical Content (% of total pyrethrins)	Source
Pyrethrin I	Pyrethrins I	Part of the 73% majority	
Cinerin I	Pyrethrins I	Part of the 19%	
Jasmolin I	Pyrethrins I	Part of the 8%	
Pyrethrin II	Pyrethrins II	Part of the 73% majority	
Cinerin II	Pyrethrins II	Part of the 19%	
Jasmolin II	Pyrethrins II	Part of the 8%	

## **Analogues of Pyrethrins: The Synthetic Pyrethroids**

The inherent instability of natural pyrethrins in the presence of light and air led to the development of synthetic analogues known as pyrethroids. These synthetic compounds are designed to have greater stability and, in many cases, enhanced insecticidal activity.

Pyrethroids are broadly classified into two types based on their chemical structure and toxicological effects:

- Type I Pyrethroids: Lack an α-cyano group on the 3-phenoxybenzyl alcohol moiety. They typically induce tremors in mammals at toxic doses. Examples include permethrin, bifenthrin, and resmethrin.
- Type II Pyrethroids: Contain an α-cyano group, which significantly increases their insecticidal potency. They typically cause choreoathetosis (writhing) and salivation in mammals at toxic doses. Examples include cypermethrin, deltamethrin, and cyhalothrin.

## Data Presentation: Comparative Insecticidal Activity of Pyrethrins and Pyrethroids



The following table summarizes the median lethal dose (LD50) of various natural and synthetic pyrethroids against the housefly (Musca domestica), a common model organism for insecticide efficacy studies. Lower LD50 values indicate higher toxicity.

Compound	Туре	LD50 (µg/g) against Musca domestica	Source
Natural Pyrethrins	Natural	~1.5-2.0	_
Permethrin	Type I	~1.0	
Bifenthrin	Type I	~0.8	
Deltamethrin	Type II	~0.02	
Cypermethrin	Type II	~0.05	
Cyfluthrin	Type II	~0.04	•
Lambda-cyhalothrin	Type II	~0.015	-

## **Experimental Protocols**

## Extraction of Natural Pyrethrins from Chrysanthemum cinerariifolium

Objective: To extract the pyrethrin-rich oleoresin from dried chrysanthemum flowers.

#### Method 1: Soxhlet Extraction with Hexane

- Preparation of Plant Material: Dry the flower heads of C. cinerariifolium in the dark to a
  moisture content of approximately 9-10% to minimize degradation of pyrethrins. Grind the
  dried flowers into a fine powder.
- Soxhlet Extraction:
  - Place a known quantity of the powdered flower material into a thimble.
  - Place the thimble into the main chamber of the Soxhlet extractor.



- Fill the distilling flask with n-hexane.
- Heat the flask. The solvent will vaporize, travel up a distillation arm, and condense in the condenser. The condensate drips into the chamber housing the thimble.
- Once the level of the liquid in the chamber reaches the top of a siphon arm, the liquid and extracted compounds are siphoned back into the distillation flask.
- This cycle is allowed to repeat for several hours to ensure complete extraction.
- Solvent Removal: After extraction, the solvent is removed from the extract, typically using a rotary evaporator, to yield the pyrethrin-rich oleoresin.

#### Method 2: Supercritical CO2 Extraction

- Preparation of Plant Material: As with Soxhlet extraction, the flowers should be dried and ground.
- Supercritical Fluid Extraction (SFE):
  - Load the ground plant material into the extraction vessel of the SFE system.
  - Pump liquid CO2 into the system and bring it to a supercritical state by controlling the temperature and pressure. Optimal conditions for pyrethrin extraction are often around 40°C and 90-120 bar.
  - The supercritical CO2, now acting as a solvent, passes through the plant material, dissolving the pyrethrins.
  - The pyrethrin-rich supercritical fluid then flows into a separator where the pressure and/or temperature is changed, causing the CO2 to lose its solvent power and the pyrethrins to precipitate.
  - The CO2 can then be recycled.
- Collection: The extracted pyrethrins are collected from the separator. This method has the advantage of avoiding organic solvents and can be highly selective.



### Synthesis of a Type II Pyrethroid: Cypermethrin

Objective: To synthesize cypermethrin via the esterification of 3-(2,2-dichlorovinyl)-2,2-dimethylcyclopropanecarbonyl chloride (DV-acid chloride) and  $\alpha$ -cyano-3-phenoxybenzyl alcohol.

#### Overall Reaction:

- Reactants: 3-phenoxybenzaldehyde, sodium cyanide, DV-acid chloride
- Product: Cypermethrin

#### Procedure (One-pot synthesis):

- Cyanohydrin Formation and Esterification:
  - In a reaction vessel, dissolve sodium cyanide in a 1:1 mixture of water and a suitable organic solvent like tetrahydrofuran.
  - Cool the solution to approximately 15°C with stirring.
  - Slowly add a mixture of 3-phenoxybenzaldehyde and DV-acid chloride to the cyanide solution over a period of about 30 minutes, maintaining the temperature at 15°C.
  - Continue stirring at this temperature for an additional 2 hours.
- Work-up and Isolation:
  - Extract the reaction mixture multiple times with a solvent such as dichloromethane.
  - Combine the organic layers and wash them with an aqueous sodium hydroxide solution,
     followed by several washes with water until the pH is neutral.
  - Dry the organic layer over a drying agent like magnesium sulfate.
  - Remove the solvent under vacuum to yield the technical grade cypermethrin.

## **Signaling Pathways and Mechanism of Action**

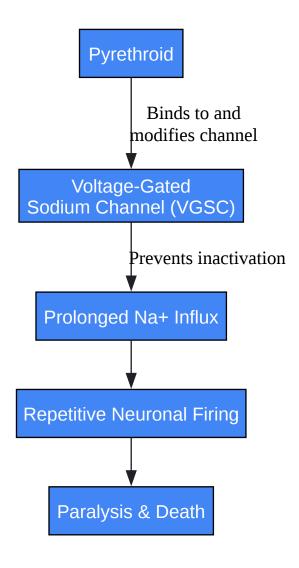


The primary target for both natural pyrethrins and synthetic pyrethroids is the voltage-gated sodium channel (VGSC) in the nerve cell membranes of insects.

Mechanism of Action on Voltage-Gated Sodium Channels:

Pyrethroids bind to the VGSCs and prevent them from closing after activation. This leads to a prolonged influx of sodium ions into the neuron, causing repetitive nerve firing. The continuous nerve stimulation results in hyperexcitation of the insect's nervous system, leading to paralysis (knockdown) and eventual death.

Type II pyrethroids, due to the presence of the  $\alpha$ -cyano group, prolong the opening of the sodium channels to a greater extent than Type I pyrethroids, which contributes to their higher insecticidal activity.



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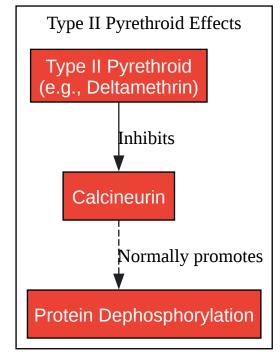
Caption: Primary mechanism of action of pyrethroids on insect voltage-gated sodium channels.

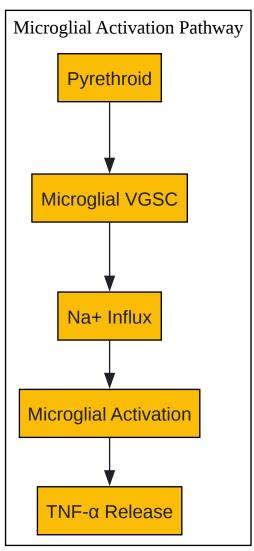
Other Affected Signaling Pathways:

While VGSCs are the primary target, research has shown that pyrethroids can also affect other signaling pathways, particularly at higher concentrations:

- Calcium Channels and Calcineurin: Type II pyrethroids have been shown to be potent
  inhibitors of calcineurin, a calcium-calmodulin-dependent protein phosphatase. This inhibition
  can disrupt calcium signaling within the cell. Pyrethroids can also stimulate calcium entry into
  neurons secondary to their action on VGSCs.
- Microglial Activation: Pyrethroids can directly activate microglia, the resident immune cells of the brain, through their interaction with microglial VGSCs. This leads to an influx of sodium, microglial activation, and the release of pro-inflammatory cytokines like TNF-α.







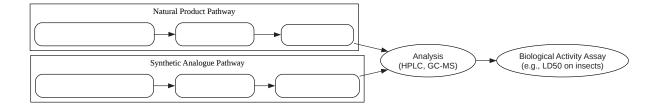
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Caption: Secondary signaling pathways affected by pyrethroids.

## **Experimental Workflows**

The development and analysis of pyrethrin-based insecticides follow a logical workflow from natural source to final product analysis.





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Caption: Workflow from natural source/synthesis to biological evaluation.

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### References

- 1. RELEVANCE TO PUBLIC HEALTH Toxicological Profile for Pyrethrins and Pyrethroids -NCBI Bookshelf [ncbi.nlm.nih.gov]
- 2. maxapress.com [maxapress.com]
- 3. journals.uonbi.ac.ke [journals.uonbi.ac.ke]
- 4. researchgate.net [researchgate.net]
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